

5-Phenylthiophene-2-carboxylic acid molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Phenylthiophene-2-carboxylic acid

Cat. No.: B091772

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An In-Depth Technical Guide to 5-Phenylthiophene-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Phenylthiophene-2-carboxylic acid is a bifunctional aromatic compound that has garnered significant attention across multiple scientific disciplines. Featuring a thiophene ring substituted with both a phenyl group and a carboxylic acid, its unique electronic and structural properties make it a highly versatile building block. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a detailed synthesis protocol, and its critical applications in materials science and pharmaceutical development. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and materials science, offering both theoretical insights and practical methodologies.

Introduction to 5-Phenylthiophene-2-carboxylic Acid

5-Phenylthiophene-2-carboxylic acid (5PT2C) is a thiophenecarboxylic acid derivative that serves as a pivotal intermediate in the synthesis of more complex molecular architectures.^{[1][2]} The compound's structure, which marries the electron-rich thiophene heterocycle with a phenyl substituent and a reactive carboxylic acid handle, imparts a unique combination of stability, reactivity, and electronic properties. This has made it an invaluable precursor for the

development of advanced materials such as organic semiconductors and conductive polymers. [3] Furthermore, its structural motif is of significant interest in medicinal chemistry, where it is explored as a scaffold for creating novel therapeutic agents with potential anti-inflammatory and analgesic properties.[3] Its utility as a versatile building block allows chemists to construct elaborate molecules for a wide range of applications in both academic research and industrial R&D.[3]

Molecular Structure and Physicochemical Properties

The molecular integrity of **5-Phenylthiophene-2-carboxylic acid** is defined by a central five-membered thiophene ring. A phenyl group is attached at the C5 position, and a carboxylic acid group is at the C2 position. This arrangement allows for extended π -conjugation across the molecule, a key factor in its application in organic electronics.

Molecular Diagram

Caption: Molecular structure of **5-Phenylthiophene-2-carboxylic acid**.

Core Physicochemical Data

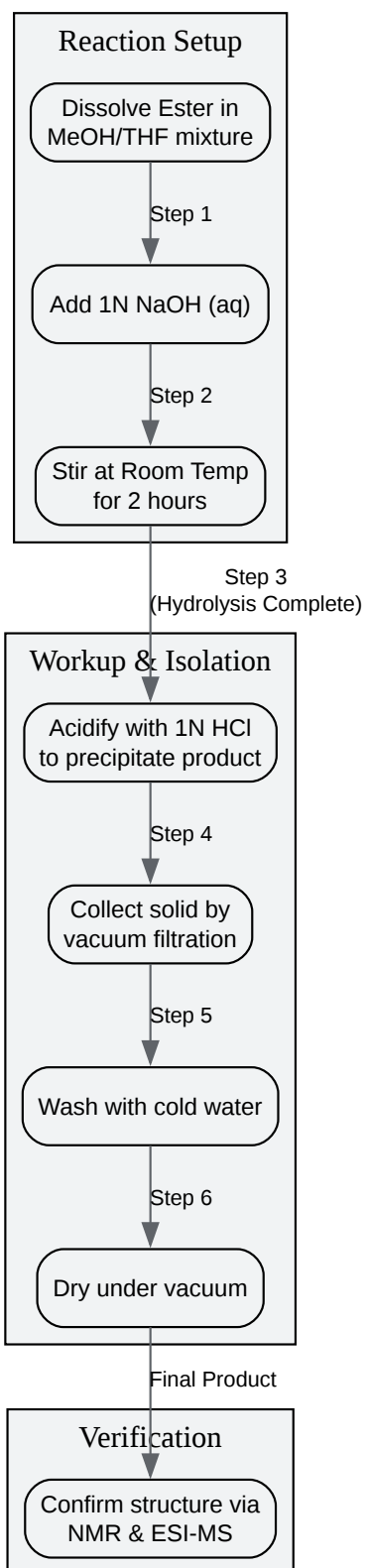
The key properties of **5-Phenylthiophene-2-carboxylic acid** are summarized below, providing essential information for experimental design and characterization.

Property	Value	Source(s)
IUPAC Name	5-phenylthiophene-2-carboxylic acid	[1]
Molecular Formula	C ₁₁ H ₈ O ₂ S	[1][3]
Molecular Weight	204.25 g/mol	[1][3][4]
CAS Number	19163-24-7	[3]
Appearance	Off-white crystalline solid	[3]
Melting Point	184-190 °C	[3]
SMILES	<chem>C1=CC=C(C=C1)C2=CC=C(S2)C(=O)O</chem>	[1][4]
InChIKey	QGMFBCDNJUZQBZ-UHFFFAOYSA-N	[1][4]

Synthesis and Purification Protocol

A reliable and high-yielding method for synthesizing **5-Phenylthiophene-2-carboxylic acid** is through the basic hydrolysis of its corresponding methyl ester, 2-methoxycarbonyl-5-phenylthiophene. This process is straightforward and serves as a robust procedure for obtaining the target acid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **5-Phenylthiophene-2-carboxylic acid**.

Detailed Experimental Protocol

This protocol describes the hydrolysis of 2-methoxycarbonyl-5-phenylthiophene.^[2]

Materials:

- 2-methoxycarbonyl-5-phenylthiophene (437 mg, 2.0 mmol)
- Methanol (5 mL)
- Tetrahydrofuran (THF) (5 mL)
- 1 N Sodium Hydroxide (NaOH) aqueous solution (3 mL)
- 1 N Hydrochloric Acid (HCl) aqueous solution (approx. 5 mL)
- Deionized water (cold)

Procedure:

- **Dissolution:** In a suitable reaction vessel, dissolve 2-methoxycarbonyl-5-phenylthiophene (437 mg) in a mixed solvent system of methanol (5 mL) and tetrahydrofuran (5 mL). The use of a co-solvent system ensures complete solubility of the ester starting material.
- **Hydrolysis:** To the stirred solution, add 1 N aqueous sodium hydroxide (3 mL). The NaOH acts as the base catalyst for the saponification of the ester to its corresponding carboxylate salt.
- **Reaction:** Allow the reaction mixture to stir at room temperature for 2 hours.^[2] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Acidification:** Upon completion, slowly add 1 N hydrochloric acid (approx. 5 mL) to the reaction mixture.^[2] This step protonates the sodium carboxylate salt, causing the desired carboxylic acid to precipitate out of the solution due to its lower solubility in the aqueous-organic mixture.
- **Isolation:** Collect the precipitated white solid by vacuum filtration.

- Purification: Wash the collected solid with a small amount of cold deionized water to remove any residual salts (e.g., NaCl) and other water-soluble impurities.
- Drying: Dry the purified product under vacuum to yield **5-Phenylthiophene-2-carboxylic acid**. A reported yield for this procedure is approximately 97%.^[2]
- Characterization: The identity and purity of the final product should be confirmed using analytical techniques such as NMR spectroscopy and Mass Spectrometry. Electrospray ionization mass spectrometry (ESI-MS) is expected to show a peak at m/z : 203 ($[M-H]^-$).^[2]

Applications in Research and Development

The unique structural features of **5-Phenylthiophene-2-carboxylic acid** make it a valuable compound in several high-technology and research fields.

- Materials Science: The extended π -conjugated system of the phenyl-thiophene core makes this molecule an excellent building block for organic electronic materials.^[3] It is used in the synthesis of conductive polymers, organic light-emitting diodes (OLEDs), and photovoltaic devices, where its electronic properties can be fine-tuned through further chemical modification.^[3]
- Pharmaceutical Development: This compound serves as a key precursor for synthesizing biologically active molecules.^[3] The thiophene ring is a well-known bioisostere for the benzene ring, and its incorporation into drug candidates can modulate pharmacological properties. Research has explored its derivatives for potential anti-inflammatory and analgesic activities.
- Organic Synthesis: As a bifunctional molecule, it serves as a versatile platform for creating more complex structures. The carboxylic acid can be readily converted into esters, amides, or other functional groups, while the thiophene and phenyl rings can undergo further functionalization, such as electrophilic substitution or cross-coupling reactions.^[3]
- Catalysis: In coordination chemistry, **5-Phenylthiophene-2-carboxylic acid** can act as a ligand for metal centers, finding use in the development of novel catalysts for various chemical manufacturing processes.

Safety, Handling, and Storage

Proper handling and storage are crucial for ensuring laboratory safety and maintaining the integrity of the compound.

- Hazard Identification: **5-Phenylthiophene-2-carboxylic acid** is classified as causing skin irritation (Category 2), serious eye irritation (Category 2), and may cause respiratory irritation (Category 3).[5]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[5][6] Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5]
- Handling: Avoid contact with skin and eyes.[7] Wash hands and any exposed skin thoroughly after handling.[5] Avoid breathing dust.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Recommended storage conditions are often between 0-8°C to ensure long-term stability.[3]

Conclusion

5-Phenylthiophene-2-carboxylic acid stands out as a compound of significant scientific and commercial interest. Its robust synthesis, well-defined molecular structure, and versatile reactivity provide a strong foundation for innovation. For researchers in drug discovery, it offers a valuable scaffold for new therapeutics. For materials scientists, it is a key component in the design of next-generation organic electronics. A thorough understanding of its properties, synthesis, and handling is essential for unlocking its full potential in these cutting-edge applications.

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- To cite this document: BenchChem. [5-Phenylthiophene-2-carboxylic acid molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091772#5-phenylthiophene-2-carboxylic-acid-molecular-structure-and-weight]

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